

Ethyl 3-methoxybenzoate material safety data sheet (MSDS) overview

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Compound of Interest

Compound Name: Ethyl 3-methoxybenzoate

Cat. No.: B084342

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) of **Ethyl 3-methoxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **Ethyl 3-methoxybenzoate** (CAS No. 10259-22-0). The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, detailed experimental protocols, and visual representations of key procedures.

Chemical Identification and Physical Properties

Ethyl 3-methoxybenzoate is an aromatic ester.^[1] Its key identification and physical properties are summarized in the tables below.

Table 1: Chemical Identification

| Identifier | Value |
|-------------------|--|
| Chemical Name | Ethyl 3-methoxybenzoate |
| Synonyms | Ethyl m-anisate, Benzoic acid, 3-methoxy-, ethyl ester |
| CAS Number | 10259-22-0[2] |
| Molecular Formula | C ₁₀ H ₁₂ O ₃ [1][2] |
| Molecular Weight | 180.20 g/mol [1] |
| InChI | InChI=1S/C10H12O3/c1-3-13-10(11)8-5-4-6-9(7-8)12-2/h4-7H,3H2,1-2H3 |
| InChIKey | GSQLMBQLTPEPHD-UHFFFAOYSA-N |
| SMILES | CCOC(=O)c1cccc(OC)c1[1] |

Table 2: Physical and Chemical Properties

| Property | Value |
|----------------|-----------------------------|
| Appearance | No information available |
| Odor | No information available |
| Density | 1.099 g/cm ³ [1] |
| Boiling Point | 255-260 °C |
| Solubility | No data available |
| Flash Point | Not applicable |
| Vapor Density | No data available |
| Vapor Pressure | No data available |

Hazard Identification and Classification

According to the available safety data sheets, **Ethyl 3-methoxybenzoate** is not classified as a hazardous substance.[2] However, it is recommended to handle it with caution as the toxicological properties have not been thoroughly investigated.[2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P262: Do not get in eyes, on skin, or on clothing.[2]

Handling and Storage

Proper handling and storage of **Ethyl 3-methoxybenzoate** are crucial to ensure safety in a laboratory setting.

Safe Handling Protocols

General Handling Advice:

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid ingestion and inhalation.[2]
- Use in a well-ventilated area.[3]
- Wash hands thoroughly after handling.[2]
- Remove contaminated clothing and wash it before reuse.[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Skin Protection: Wear compatible chemical-resistant gloves.[2]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate.[2]

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep the container tightly closed and in an upright position to prevent leakage.[\[2\]](#)
- Recommended storage temperature is between 10°C and 25°C.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials, such as strong oxidizers.[\[2\]](#)

Emergency Procedures

First Aid Measures

Table 3: First Aid Procedures

| Exposure Route | First Aid Measure |
|----------------|---|
| Inhalation | Remove the person to fresh air and keep them at rest. If breathing is irregular or stopped, administer artificial respiration. Call a physician. [2] |
| Skin Contact | Wash immediately with plenty of water and soap for at least 15 minutes. Remove contaminated clothing and shoes. Call a physician. [2] |
| Eye Contact | Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Consult an ophthalmologist. [2] |
| Ingestion | Wash out the mouth with water if the person is conscious. Call a physician. [2] |

Firefighting Measures

- Suitable Extinguishing Media: Use foam, dry extinguishing powder, carbon dioxide (CO₂), or a water spray jet.[\[3\]](#)
- Special Hazards: Toxic fumes may be released during a fire.[\[3\]](#)

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus and chemical protective clothing.[3]
- Further Advice: Do not inhale explosion and combustion gases. Contaminated fire extinguishing water should be collected separately and not discharged into drains.[3]

Accidental Release Measures

- Personal Precautions: Wear breathing apparatus if exposed to vapors or dust. Ensure adequate ventilation.[3]
- Environmental Precautions: Do not allow the substance to enter soil, subsoil, surface water, or drains.[2][3]
- Containment and Cleaning: Collect the spilled material in closed and suitable containers for disposal. Clean the contaminated area thoroughly and ventilate the affected area.[2]

Toxicological and Ecological Information

The toxicological and ecotoxicological properties of **Ethyl 3-methoxybenzoate** have not been extensively studied.[2][3] No quantitative data on acute toxicity, skin corrosion/irritation, or carcinogenicity is currently available. It is advised to handle the substance as potentially hazardous until more information is known.

Disposal Considerations

Dispose of **Ethyl 3-methoxybenzoate** and its container in accordance with local, regional, and national regulations. One recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and exhaust.[2]

Experimental Workflow and Safety Procedure Diagrams

The following diagrams illustrate the logical workflows for handling and emergency procedures related to **Ethyl 3-methoxybenzoate**.

Figure 1: Safe Handling and Storage Workflow

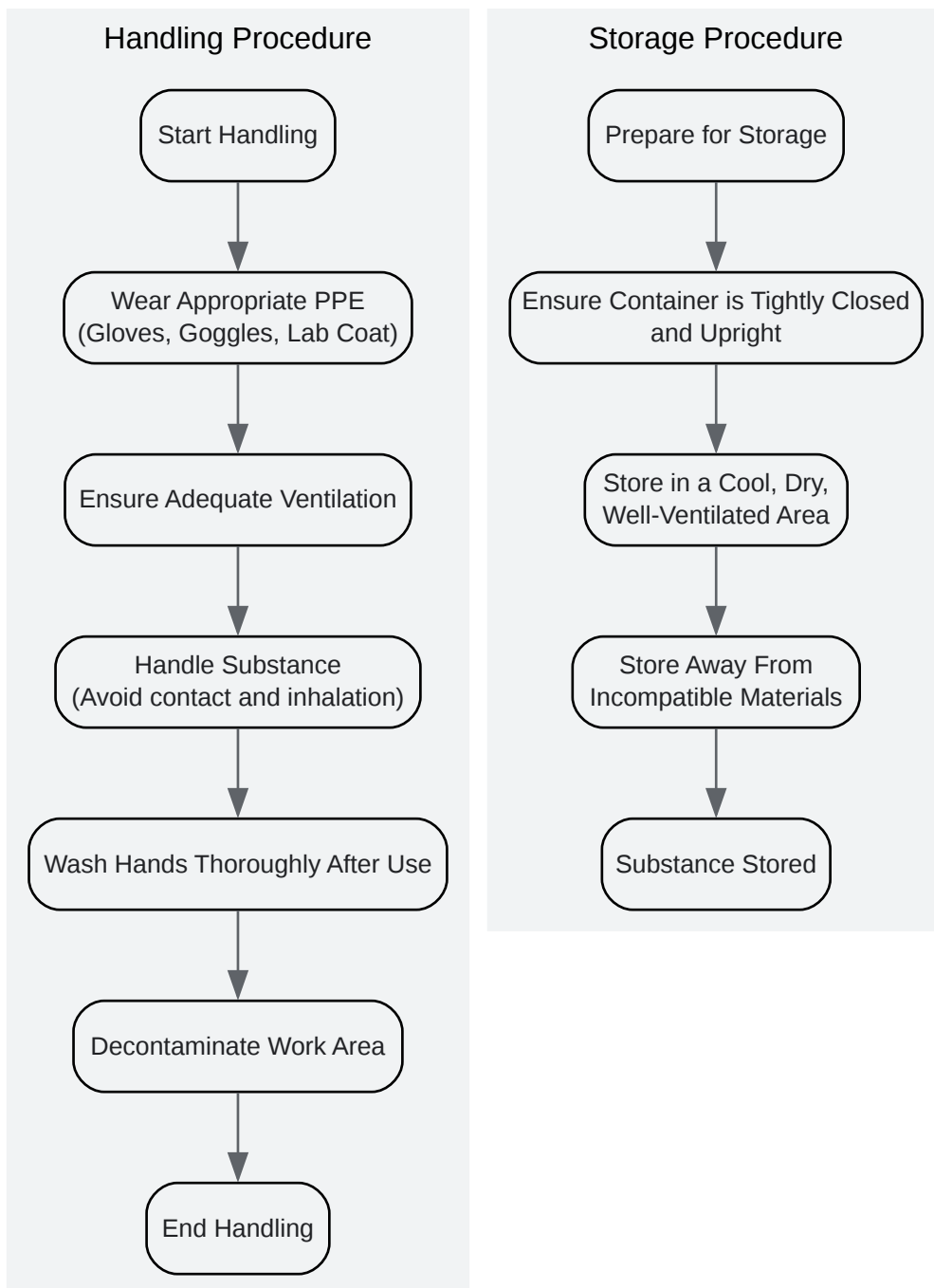
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Figure 1: Safe Handling and Storage Workflow

Figure 2: Emergency Response Workflow

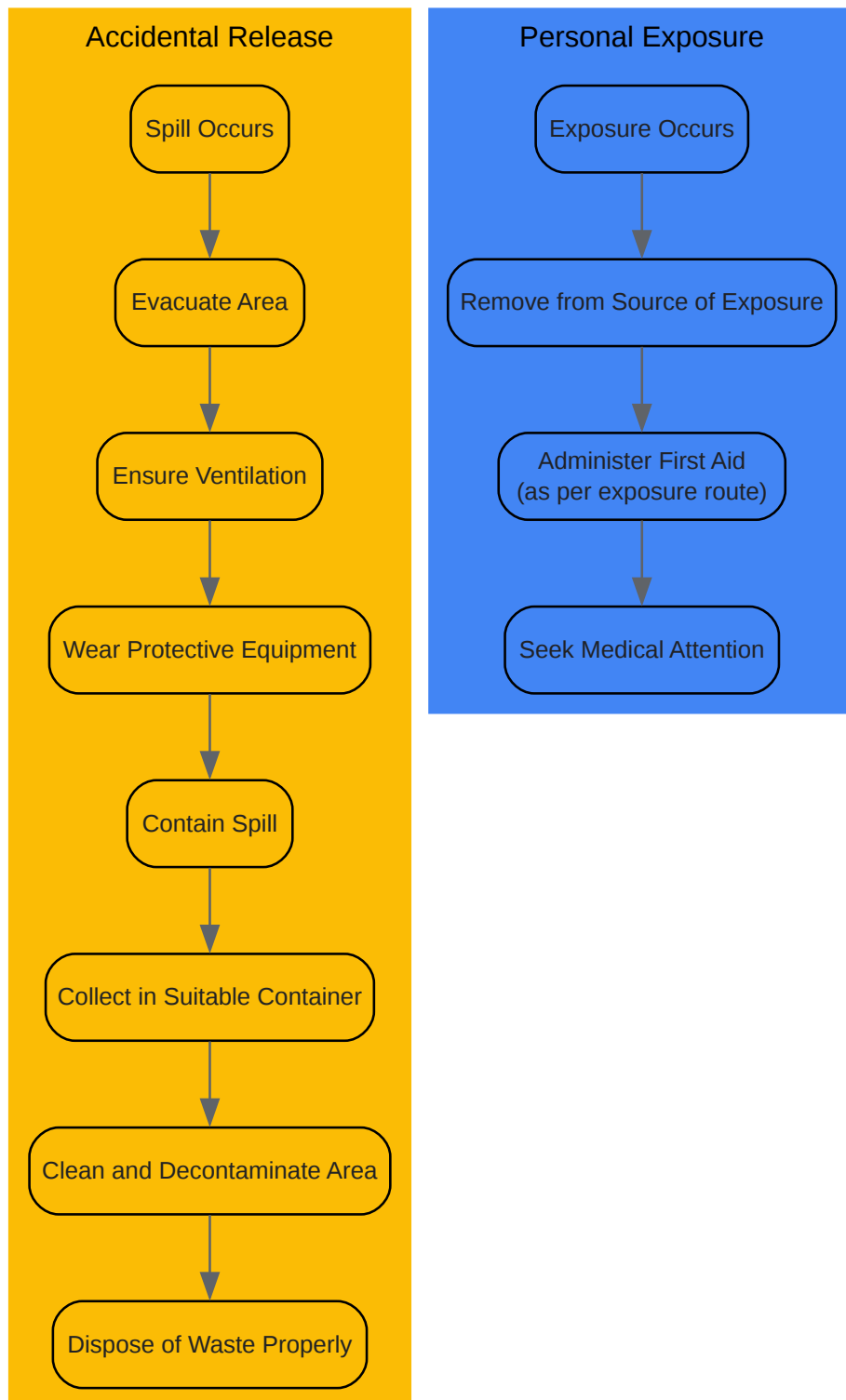
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Figure 2: Emergency Response Workflow

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